

An In-depth Technical Guide to N-(4-Methoxybenzylidene)-4-butylaniline (MBBA)

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Compound of Interest

Compound Name: *N*-(4-Methoxybenzylidene)-4-butylaniline

Cat. No.: B1215461

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CAS Number: 26227-73-6

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(4-Methoxybenzylidene)-4-butylaniline, commonly abbreviated as MBBA, is a Schiff base that holds a significant place in the history of materials science. First synthesized in 1969, it was one of the first room-temperature nematic liquid crystals discovered, a breakthrough that paved the way for the development of modern liquid crystal displays (LCDs).^[1] Its rod-like molecular structure is crucial for its liquid crystalline behavior.^[1] This guide provides a comprehensive overview of MBBA, focusing on its chemical and physical properties, synthesis, and key applications. While primarily used in materials science, this document also includes available toxicological data for professionals in drug development and safety assessment.

Physicochemical Properties

MBBA is a cloudy, light-yellow liquid at room temperature.^[1] Its core structure consists of a 4-butylaniline moiety linked to a 4-methoxybenzaldehyde group via an imine bond.^[1] This elongated molecular shape is fundamental to its ability to form a nematic liquid crystal phase.^[1]

Table 1: General and Physicochemical Properties of MBBA

Property	Value	Reference
Molecular Formula	C ₁₈ H ₂₁ NO	[2][3][4][5][6]
Molecular Weight	267.37 g/mol	[1][3][4][5][7][8]
Appearance	Cloudy light yellow liquid	[2]
Density	1.027 g/mL at 25 °C	[2][4][7]
Refractive Index (n _{20/D})	1.5496	[4][7]
Flash Point	113 °C (235 °F)	[2][4][7]
Nematic Range	22 °C to 48 °C	[1]
Isotropic Transition Temperature	315 K	[5]
Solubility	Insoluble in water	[6]

Synthesis

The synthesis of MBBA is a classic example of a condensation reaction, specifically the formation of a Schiff base from an aniline and an aldehyde.[1] The reaction involves the nucleophilic attack of the nitrogen atom of 4-butylaniline on the carbonyl carbon of 4-methoxybenzaldehyde, followed by the elimination of a water molecule to form the imine linkage.[1]

Experimental Protocol: Synthesis of N-(4-Methoxybenzylidene)-4-butylaniline

This protocol is a generalized procedure based on established condensation reactions for Schiff bases.[1][9]

Materials:

- 4-Butylaniline
- 4-Methoxybenzaldehyde

- Ethanol (absolute)
- Acid catalyst (e.g., a few drops of glacial acetic acid, optional)

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Crystallization dish
- Filtration apparatus (e.g., Büchner funnel)
- Rotary evaporator

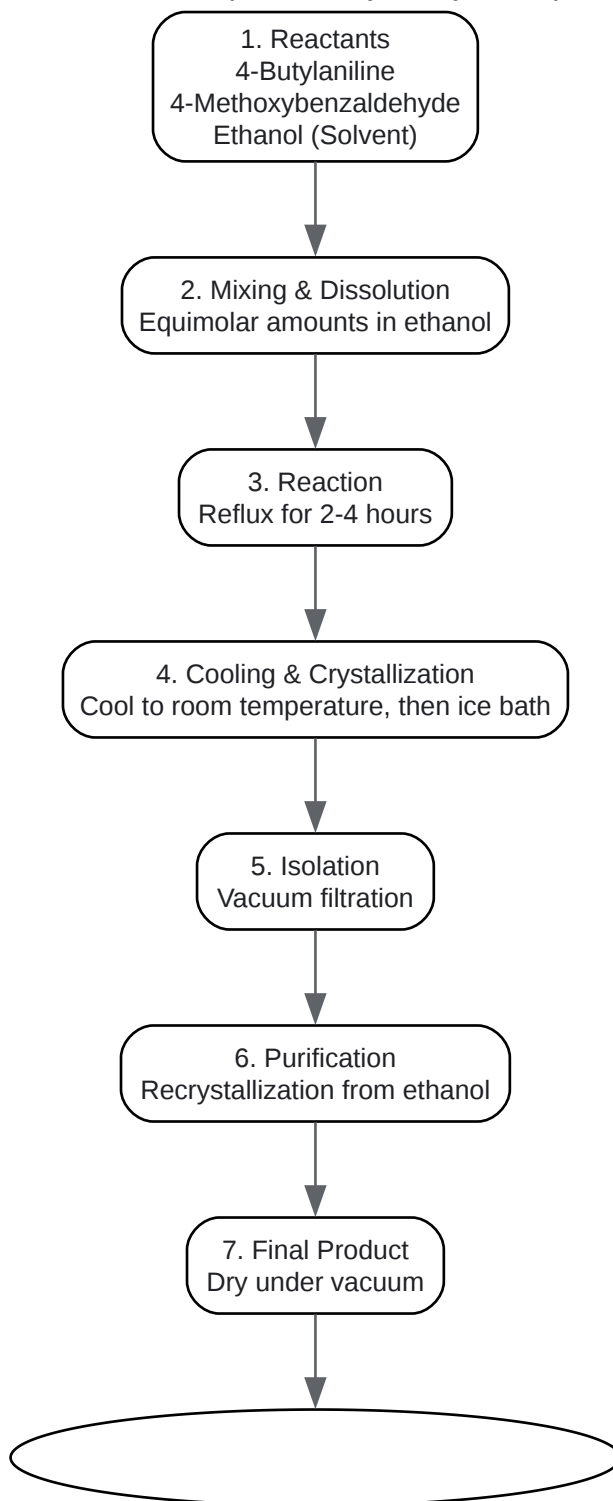
Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve equimolar amounts of 4-butylaniline and 4-methoxybenzaldehyde in absolute ethanol. The exact concentration will depend on the scale of the reaction, but a common starting point is a 1 M solution.
- **Catalysis (Optional):** Add a few drops of a suitable acid catalyst, such as glacial acetic acid, to the reaction mixture. This can increase the rate of reaction.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux with constant stirring. The reaction time can vary, but it is typically refluxed for 2-4 hours.
- **Cooling and Crystallization:** After the reflux period, allow the reaction mixture to cool to room temperature. The product, MBBA, may begin to crystallize out of the solution as it cools. Further cooling in an ice bath can promote crystallization.
- **Isolation:** Isolate the crude product by vacuum filtration using a Büchner funnel. Wash the crystals with a small amount of cold ethanol to remove any unreacted starting materials.

- Purification: For higher purity (>98%), the crude product should be purified. Recrystallization from a suitable solvent, such as ethanol or methanol, is a common method.^[1] Column chromatography can also be employed for further purification.
- Drying: Dry the purified product under vacuum to remove any residual solvent.

Synthesis Workflow Diagram

Synthesis Workflow of N-(4-Methoxybenzylidene)-4-butylaniline



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Caption: Synthesis Workflow of **N-(4-Methoxybenzylidene)-4-butylaniline**.

Spectroscopic Data

Detailed spectroscopic data for MBBA is not readily available in the public domain. However, the expected spectral features can be inferred from its structure and data for its precursors.

- ^1H NMR: The proton NMR spectrum is expected to show signals corresponding to the aromatic protons of the two benzene rings, the imine proton, the methoxy group protons, and the protons of the butyl chain.
- ^{13}C NMR: The carbon NMR spectrum will display distinct signals for the carbons in the aromatic rings, the imine carbon, the methoxy carbon, and the carbons of the butyl group.
- IR Spectroscopy: The infrared spectrum will be characterized by absorption bands corresponding to C=N stretching of the imine group, C-H stretching of the aromatic and aliphatic groups, and C-O stretching of the methoxy group.

Applications

The primary application of MBBA is in the field of liquid crystals.^[10] Its room-temperature nematic phase was a critical development for the creation of LCDs used in a wide range of electronic devices.^[10] While newer liquid crystal materials with wider temperature ranges and improved properties have been developed, MBBA remains a subject of academic research due to its historical significance and well-characterized properties.^[1] It is often used as a model system for studying the physical and optical properties of nematic liquid crystals.

Toxicological and Safety Information

For professionals in drug development and related fields, understanding the safety profile of a compound is crucial. MBBA is classified as an irritant, causing skin, eye, and respiratory tract irritation.^{[4][6][7][8]}

Table 2: Hazard and Safety Information for MBBA

Hazard Statement	Precautionary Statement	Reference
H315: Causes skin irritation	P264: Wash skin thoroughly after handling	[4][6][7][8]
H319: Causes serious eye irritation	P280: Wear protective gloves/ eye protection/ face protection	[4][6][7][8]
H335: May cause respiratory irritation	P261: Avoid breathing dust/ fume/ gas/ mist/ vapors/ spray	[4][6][7][8]
P302 + P352: IF ON SKIN: Wash with plenty of soap and water	[6][8]	
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[6][8]	

A study on the mutagenicity of MBBA in *Salmonella typhimurium* has been reported, indicating its potential for genotoxic effects.[11] It is important to handle this compound with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a respirator, in a well-ventilated area.[4][7][12]

Conclusion

N-(4-Methoxybenzylidene)-4-butylaniline (MBBA) is a historically significant organic compound that played a pivotal role in the advancement of liquid crystal technology. Its straightforward synthesis and well-defined physicochemical properties make it an important material for both historical context and ongoing research in materials science. While not a pharmaceutical agent, its toxicological profile necessitates careful handling and adherence to safety protocols, a standard practice in all chemical research and development. This guide provides a foundational understanding of MBBA for researchers and professionals across various scientific disciplines.

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